

BODIPY FL EDA: A Comprehensive Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safe handling, experimental applications, and underlying principles of BODIPY FL EDA (4,4-Difluoro-5,7-Dimethyl-4-Bora-3a,4a-Diaza-s-Indacene-3-Propionyl Ethylenediamine). This versatile fluorescent probe is widely utilized in life sciences for the sensitive detection and quantification of biomolecules.

Safety Data and Handling Precautions

Proper handling and storage of BODIPY FL EDA are paramount to ensure laboratory safety and maintain the integrity of the compound. The following sections summarize key safety data and recommended precautions.

Hazard Identification

BODIPY FL EDA is generally not classified as a hazardous substance or mixture.[1] However, as with any chemical, it should be handled with care, and its chemical, physical, and toxicological properties have not been completely investigated.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of BODIPY FL EDA is presented in Table 1.

Table 1: Physical and Chemical Properties of BODIPY FL EDA



Property	Value	Reference
Molecular Formula	C16H22BCIF2N4O	[1]
Molecular Weight	370.63 g/mol	[1]
CAS Number	209541-26-4	[1]
Appearance	Not specified; related compounds are powders.	
Solubility	Soluble in DMSO.	[1]
Excitation Wavelength (λex)	~500 nm	[2]
Emission Wavelength (λem)	~510 nm	[2]

Handling and Storage

Handling:

- Avoid contact with skin and eyes.[1][3]
- Avoid inhalation of dust or aerosols.[1]
- Use in a well-ventilated area or with appropriate exhaust ventilation.[1]
- Wear appropriate personal protective equipment (PPE), including safety goggles with sideshields, protective gloves, and impervious clothing.[1]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a tightly sealed container in a cool, well-ventilated area.[1]
- Protect from moisture and direct sunlight.[1]
- Recommended storage temperature is -20°C for the solid form.[1]
- In solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[1]



First Aid Measures

Table 2: First Aid Measures for BODIPY FL EDA Exposure

Exposure Route	First Aid Procedure	Reference
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[1]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.	[1]
Inhalation	Move the exposed person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.	[1]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Seek medical attention.	[1]

Personal Protective Equipment (PPE)

A summary of recommended PPE for handling BODIPY FL EDA is provided in Table 3.

Table 3: Recommended Personal Protective Equipment (PPE)



Protection Type	Specification	Reference
Eye/Face Protection	Safety goggles with side- shields.	[1]
Skin Protection	Protective gloves (e.g., nitrile). Impervious clothing or lab coat.	[1]
Respiratory Protection	Use a suitable respirator if dust or aerosols are generated.	[1]

Experimental Protocols and Applications

BODIPY FL EDA is a versatile fluorescent label used in a variety of biochemical and cell-based assays. Its primary amine group allows for covalent conjugation to molecules with activated carboxyl groups.

Quantification of ATP by Capillary Electrophoresis with Laser-Induced Fluorescence (CE-LIF)

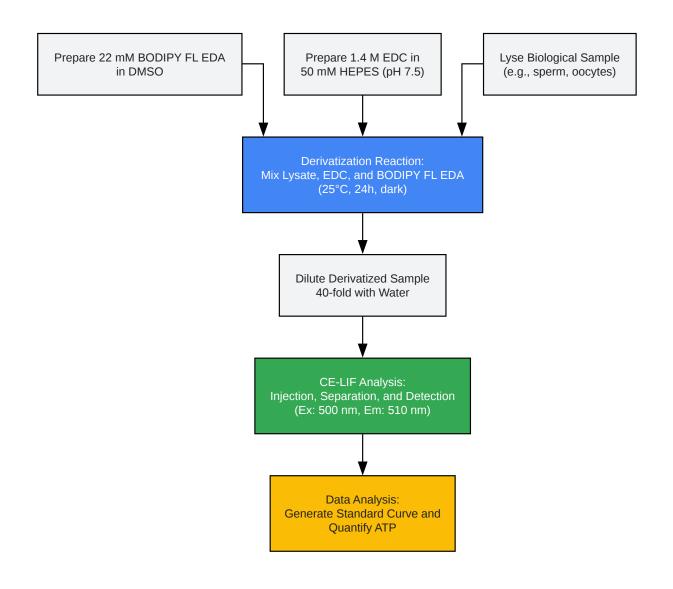
BODIPY FL EDA is widely used for the sensitive quantification of nucleotides, such as ATP, in biological samples.[2] The following protocol outlines the key steps for this application.

- Preparation of BODIPY FL EDA Stock Solution:
 - Dissolve 8.15 mg of BODIPY FL EDA in 1 mL of DMSO to prepare a 22 mmol/L stock solution.[2]
 - Aliquot and store protected from light at -20°C or -80°C.
- Sample Derivatization:
 - In a microcentrifuge tube, mix:
 - 10 μL of lysed biological sample (e.g., sperm or oocytes).
 - 40 μL of 1.4 mol/L EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide) dissolved in 50 mmol/L HEPES buffer (pH 7.5).[2]



- 5 μL of the 22 mmol/L BODIPY FL EDA stock solution.[2]
- Incubate the mixture in the dark at 25°C for 24 hours.[2]
- · CE-LIF Analysis:
 - Dilute the derivatized sample 40-fold with water before injection into the capillary electrophoresis instrument.[2]
 - Perform separation in an uncoated fused-silica capillary.
 - Use a laser to excite the BODIPY-ATP conjugate at the capillary outlet (Excitation: ~500 nm).[2]
 - Detect the emitted fluorescence at ~510 nm using a photomultiplier tube.
- · Quantification:
 - Prepare a standard curve using known concentrations of ATP derivatized in the same manner as the samples.
 - Calculate the ATP concentration in the samples by interpolating their fluorescence intensity on the standard curve.[2]





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Caption: Workflow for ATP quantification using BODIPY FL EDA and CE-LIF.

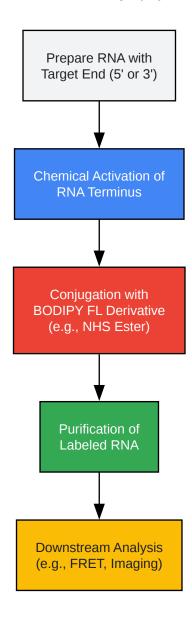
Labeling of RNA 5' and 3' Ends

BODIPY FL EDA can be used to fluorescently label the ends of RNA molecules for various applications, including fluorescence resonance energy transfer (FRET) studies. The following provides a general methodology for RNA end-labeling.

RNA Preparation: Start with an in vitro transcribed RNA with a 5'-monophosphate.



- Activation of 5'-Phosphate:
 - Incubate the RNA with a water-soluble carbodiimide (e.g., EDC) and an amine-containing linker to introduce a primary amine at the 5' end.
- Conjugation with BODIPY FL NHS Ester:
 - React the amine-modified RNA with BODIPY FL NHS ester. The NHS ester will react with the primary amine to form a stable amide bond.
- Purification: Purify the labeled RNA from unreacted dye and reagents using methods such as ethanol precipitation or size-exclusion chromatography.





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Caption: General workflow for fluorescently labeling the ends of RNA molecules.

Cellular Staining

BODIPY FL derivatives are used for staining various cellular components, including lipids and membranes, in both live and fixed cells.

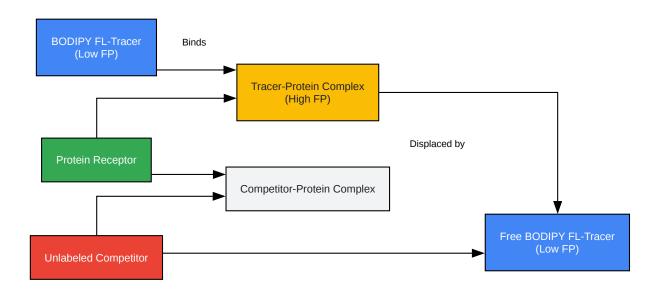
- Cell Preparation: Culture cells to the desired confluency on a suitable imaging substrate (e.g., glass-bottom dish).
- Staining Solution Preparation: Dilute a stock solution of the BODIPY FL conjugate (e.g., BODIPY FL C₅-ceramide for Golgi staining) to the working concentration (typically in the low micromolar range) in an appropriate buffer or serum-free medium.
- Staining: Remove the culture medium from the cells and add the staining solution. Incubate for a specified time (e.g., 30 minutes) at the appropriate temperature (e.g., 4°C or 37°C), protected from light.
- Washing: Remove the staining solution and wash the cells with fresh buffer or medium to remove unbound dye.
- Imaging: Image the cells using a fluorescence microscope with appropriate filter sets for BODIPY FL (Ex: ~490/20 nm, Em: ~525/50 nm).

Fluorescence Polarization (FP) Assays

BODIPY FL dyes are well-suited for fluorescence polarization assays due to their relatively long excited-state lifetime. FP assays are used to study molecular binding events in solution, such as protein-ligand interactions.

In a competitive FP assay, a fluorescently labeled ligand (tracer, e.g., BODIPY FL-labeled small molecule) is incubated with its binding partner (e.g., a protein). The binding of the small, rapidly tumbling tracer to the larger, more slowly tumbling protein results in an increase in the polarization of the emitted fluorescence. An unlabeled competitor molecule can then be added, which will displace the tracer from the binding site, causing a decrease in fluorescence polarization.





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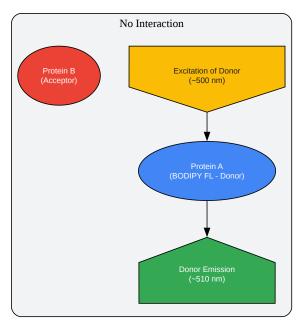
Caption: Principle of a competitive fluorescence polarization assay.

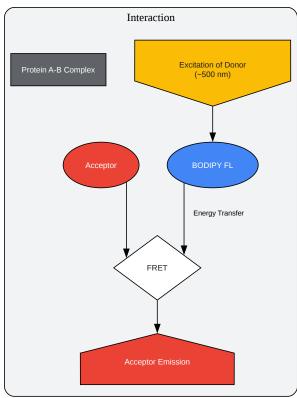
Fluorescence Resonance Energy Transfer (FRET) Assays

FRET is a distance-dependent interaction between two fluorophores, a donor and an acceptor, where the excitation energy of the donor is transferred to the acceptor without the emission of a photon. This phenomenon can be used to measure molecular proximities in the range of 1-10 nm. BODIPY FL can serve as an excellent donor for acceptor dyes like tetramethylrhodamine (TMR) or Cy3.

To study the interaction between two proteins (Protein A and Protein B), they are labeled with a FRET donor (e.g., BODIPY FL) and an acceptor, respectively. If the two proteins interact, bringing the donor and acceptor fluorophores into close proximity, excitation of the donor will lead to emission from the acceptor. The efficiency of FRET is inversely proportional to the sixth power of the distance between the donor and acceptor.







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Caption: Principle of FRET for detecting protein-protein interactions.

Conclusion

BODIPY FL EDA is a powerful and versatile fluorescent probe with a wide range of applications in biological research. Its bright, stable fluorescence and reactivity make it an invaluable tool for



the sensitive detection and quantification of biomolecules, as well as for studying complex cellular processes. By adhering to the safety precautions and utilizing the detailed experimental protocols provided in this guide, researchers can effectively and safely incorporate BODIPY FL EDA into their studies to gain deeper insights into their areas of investigation.

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